

Application Notes and Protocols for Insulin Receptor Kinase Activity Assays

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These application notes provide a detailed overview and experimental protocols for measuring the kinase activity of the insulin receptor (IR). The insulin receptor is a receptor tyrosine kinase (RTK) that plays a pivotal role in regulating glucose homeostasis, cell growth, and metabolism. [1][2][3] Dysregulation of its kinase activity is implicated in various diseases, including diabetes and cancer, making it a critical target for drug discovery and research.[4]

This document outlines several common methods for assaying IR kinase activity, including ELISA-based, fluorescence-based, and radiometric assays. Detailed protocols, data tables for experimental setup, and visual diagrams of the signaling pathway and experimental workflows are provided to guide researchers in selecting and performing the appropriate assay for their needs.

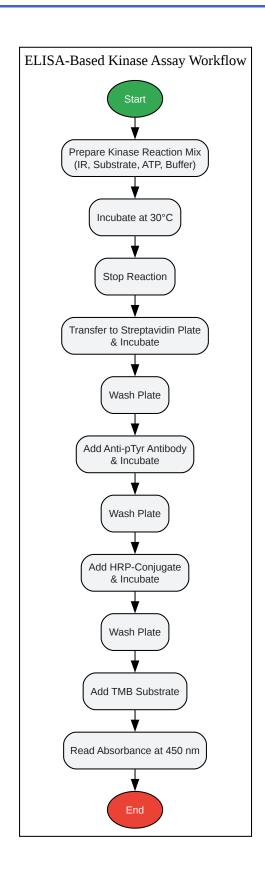
Insulin Receptor Signaling Pathway

Upon insulin binding, the insulin receptor undergoes a conformational change, leading to the autophosphorylation of specific tyrosine residues on its intracellular β-subunits.[5][6] This autophosphorylation event is a critical step that activates the receptor's intrinsic tyrosine kinase activity, enabling it to phosphorylate various intracellular substrates, most notably the Insulin Receptor Substrate (IRS) proteins.[2][7][8] Phosphorylated IRS proteins then serve as docking sites for other signaling molecules, initiating downstream cascades such as the PI3K/Akt and Ras/MAPK pathways, which ultimately mediate the physiological effects of insulin.[2][9]









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